

A Technical Guide to 2-Amino-5-methylbenzonitrile: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: 2-Amino-5-methylbenzonitrile

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This technical guide provides a comprehensive overview of **2-Amino-5-methylbenzonitrile**, a key intermediate in the synthesis of various organic compounds. This document details its chemical structure, physicochemical properties, and outlines common synthetic protocols.

Chemical Structure and IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **2-amino-5-methylbenzonitrile**.^[1] Its chemical structure consists of a benzene ring substituted with an amino group, a methyl group, and a nitrile group at positions 2, 5, and 1, respectively.

Below is a two-dimensional representation of the chemical structure of **2-Amino-5-methylbenzonitrile**.

Caption: Chemical structure of **2-Amino-5-methylbenzonitrile**.

Physicochemical and Spectroscopic Data

The following tables summarize the key physical, chemical, and spectroscopic properties of **2-Amino-5-methylbenzonitrile**.

Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₈ N ₂	[1]
Molecular Weight	132.16 g/mol	[2]
Appearance	Off-white to pale yellow crystalline powder	[3]
Melting Point	59-63 °C	[2]
Boiling Point	152°C/15mmHg	
Density	1.18 g/cm ³	[3]
Solubility	Soluble in DMF and DMSO, partially soluble in ethanol.	[3]

Table 2: Spectroscopic Data

Technique	Data	Source
¹ H NMR (CDCl ₃)	δ 2.23 ppm (s, 3H, CH ₃), 6.65 (d, J=8.4 Hz, aromatic), 7.14 (d, J=8.4 Hz, aromatic), 7.18 (s, aromatic)	[4]

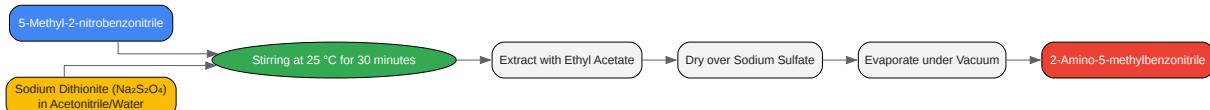
Experimental Protocols

This section outlines common laboratory-scale synthesis methods for **2-Amino-5-methylbenzonitrile**.

Synthesis via Reduction of 5-Methyl-2-nitrobenzonitrile

A common method for the preparation of **2-Amino-5-methylbenzonitrile** involves the reduction of the corresponding nitro compound.

Workflow Diagram



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Caption: Workflow for the synthesis of **2-Amino-5-methylbenzonitrile** via reduction.

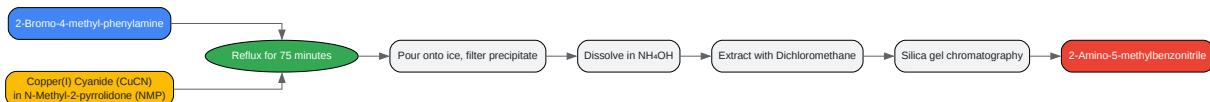
Detailed Protocol:

- To a solution of 5-methyl-2-nitrobenzonitrile (0.158 mol) in 643 mL of acetonitrile, add sodium dithionite (0.739 mol).[4]
- Add 600 mL of deionized water to the mixture at 0 °C.[4]
- Stir the reaction mixture for 30 minutes at 25 °C.[4]
- Extract the aqueous layer three times with ethyl acetate.[4]
- Combine the organic layers and dry over sodium sulfate.[4]
- Evaporate the solvent under vacuum to yield the crude product as a yellow solid.[4]
- Dry the solid under high vacuum for 24 hours to obtain substantially pure **2-Amino-5-methylbenzonitrile**.[4]

Synthesis via Cyanation of 2-Bromo-4-methyl-phenylamine

An alternative synthesis route involves the cyanation of a bromo-substituted aniline derivative.

Workflow Diagram



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Caption: Workflow for the synthesis of **2-Amino-5-methylbenzonitrile** via cyanation.

Detailed Protocol:

- Combine 2-bromo-4-methyl-phenylamine (43.0 mmol), Copper(I) cyanide (51.6 mmol), and N-Methyl-2-pyrrolidone (30 mL) in a suitable reaction vessel.[4]
- Stir the mixture at reflux for 75 minutes.[4]
- Cool the reaction to ambient temperature and pour it onto ice chips. Stir for 1 hour.[4]
- Collect the resulting precipitate by vacuum filtration.[4]
- Dissolve the precipitate in ammonium hydroxide and extract with dichloromethane.[4]
- Combine the organic extracts, wash with brine, dry over sodium sulfate, and concentrate to a residue.[4]
- Purify the residue by silica gel chromatography using a mixture of dichloromethane and hexanes (75:25) to afford the product as an orange solid.[4]

Safety Information

2-Amino-5-methylbenzonitrile is classified with the following hazards:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]

- H335: May cause respiratory irritation.[\[2\]](#)

Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be worn when handling this compound.[\[2\]](#) Work should be conducted in a well-ventilated area.

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